Comprehensive Technical Guide: Spectroscopic Characterization of [2-Amino-1-(4-bromophenyl)ethyl]dimethylamine

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Compound of Interest

Compound Name:	*[2-Amino-1-(4-bromophenyl)ethyl]dimethylamine*
CAS No.:	*951917-39-8*
Cat. No.:	*B113338*

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Executive Summary & Compound Architecture

Target Analyte: **[2-Amino-1-(4-bromophenyl)ethyl]dimethylamine** CAS Registry Number: 951917-59-2 Molecular Formula:

Molecular Weight: 243.15 g/mol [1]

This guide serves as a definitive technical reference for the spectroscopic elucidation of the 1-aryl-1,2-diamine scaffold. This specific molecule represents a critical "privileged structure" in medicinal chemistry, often serving as a precursor for chiral ligands or CNS-active agents.

The core analytical challenge lies in the asymmetric benzylic center (C1) and the differentiation between the tertiary dimethylamine and the primary amine. The presence of the bromine atom provides a distinct mass spectrometric signature that serves as an internal validation anchor.

Mass Spectrometry (MS) Profile

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Methodology: Electrospray Ionization (ESI) in Positive Mode (

).[1]

The Mass Spectrometry profile is the first line of confirmation due to the unique isotopic abundance of bromine.

Isotopic Signature (The "Twin Peak" Rule)

Unlike chlorinated or fluorinated compounds, brominated molecules exhibit a distinct 1:1 isotopic ratio between

(50.7%) and

(49.3%).[1]

- Observation: You will not see a single parent ion. You will observe a doublet separated by 2 mass units (

  M and M+2) of nearly equal intensity.
- Diagnostic Value: If the M+2 peak is ~98-100% the height of the M peak, the presence of one bromine atom is confirmed.

Fragmentation Logic

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Fragment Ion ( )	Identity / Mechanism
243.1 / 245.1	Molecular Ion. The characteristic 1:1 doublet.[1]
226.1 / 228.1	.[1] Loss of the primary amine group (typical for 1,2-diamines).[1]
198.0 / 200.0	.[1] Loss of the dimethylamine group via McLafferty-type rearrangement.[1]
169.0 / 171.0	Tropylium Ion Derivative. Formation of the stable 4-bromobenzyl cation ( ) after cleavage of the ethyl backbone.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Protocol:

(Chloroform-d) is recommended for resolution.[1]

should be used if the hydrochloride salt is analyzed to prevent exchange of the protons.[1]

-NMR Assignment (400 MHz,)

The spectrum is characterized by a para-substituted aromatic system and a distinct aliphatic pattern.[1]

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Ar-H	7.45 – 7.48	Doublet ( )	2H	Ortho to Br (Deshielded by inductive effect of Br).[1]
Ar-H	7.15 – 7.20	Doublet ( )	2H	Meta to Br (Ortho to alkyl chain).[1]
CH (Benzylic)	3.45 – 3.55	dd ( )	1H	The chiral center. Coupled to the adjacent .
CH (Amino)	2.90 – 3.10	Multiplet	2H	Diastereotopic protons adjacent to the primary amine.
N(CH)	2.20	Singlet	6H	Chemically equivalent methyl groups on the tertiary amine. Sharp singlet is diagnostic.
NH	1.50 – 1.80	Broad Singlet	2H	Exchangeable. Shift varies with concentration and water content.

-NMR Assignment (100 MHz,)

- Aromatic Region: Four distinct signals.[2]

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- ~138 ppm (Quaternary C-alkyl)[1]
- ~131 ppm (CH ortho to Br)[1][3]
- ~129 ppm (CH meta to Br)[1]
- ~121 ppm (Quaternary C-Br)[1]

- Aliphatic Region:
  - ~68-70 ppm (Methine CH - Benzylic, adjacent to N).[1]
  - ~42-44 ppm (Methylene - adjacent to primary).[1]
  - ~40-42 ppm (Dimethylamine).[1]

Infrared (IR) Spectroscopy

Methodology: ATR-FTIR (Attenuated Total Reflectance).[1]

- 3300 – 3400 cm :N-H Stretching. Two weak bands (symmetric/asymmetric) typical of a primary amine ( ).[1]
- 2700 – 2850 cm :C-H Stretching (N-CH). The "Bohlmann bands" or specific C-H stretches adjacent to the tertiary nitrogen often appear lower than standard alkyl C-H.[1]
- 1000 – 1100 cm

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:C-N Stretch. Strong aliphatic amine signals.[1]

- ~600 – 700 cm

:C-Br Stretch. Strong, sharp band characteristic of aryl halides.[1]

Experimental Workflow & Elucidation Logic

The following diagram illustrates the logical flow for confirming the structure of this specific diamine, distinguishing it from potential regioisomers (e.g., where the amines are swapped).

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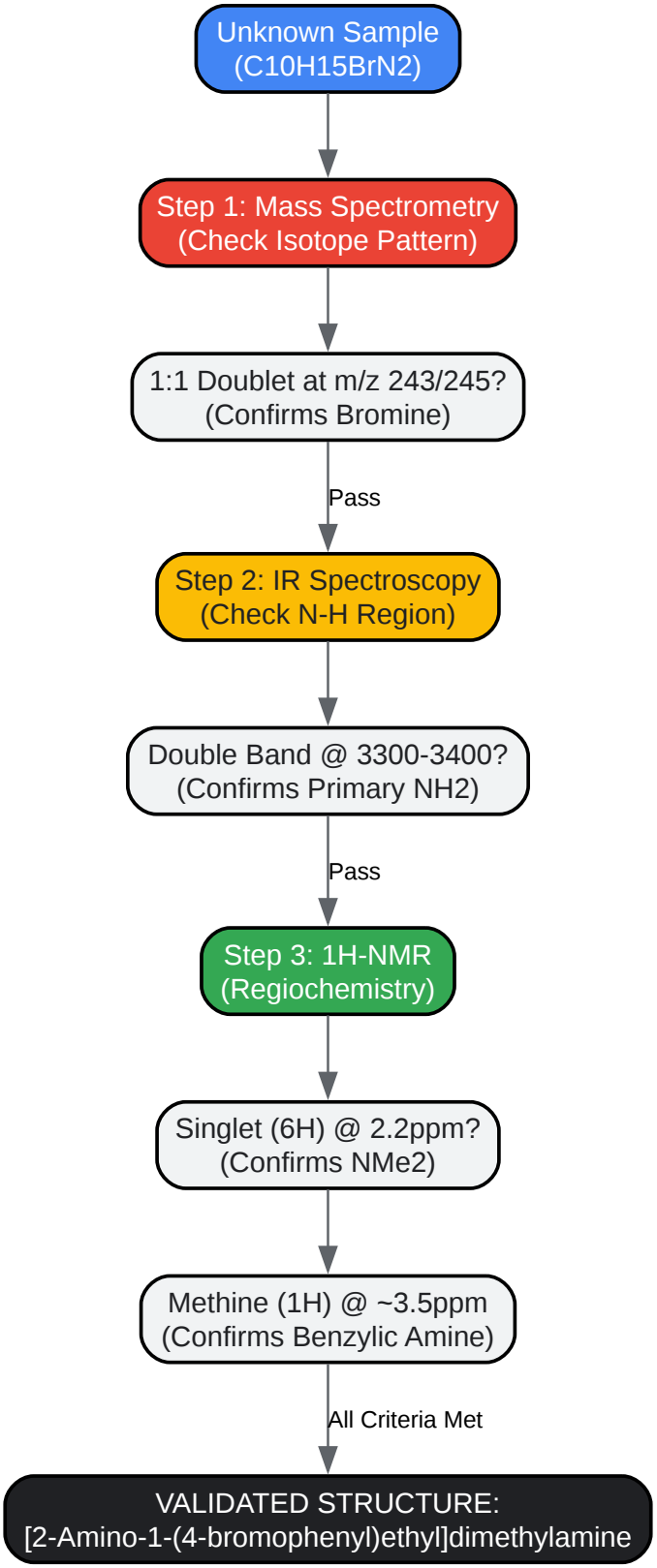

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Figure 1: Structural elucidation logic flow for validating the 1-aryl-1,2-diamine scaffold.

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Synthesis & Impurity Profiling

Understanding the synthesis helps identify potential spectroscopic impurities. This compound is typically synthesized via the Strecker Reaction or

-Aminonitrile Reduction.[1]

Protocol Summary:

- Condensation: 4-Bromobenzaldehyde + Dimethylamine + TMSCN

  -Aminonitrile.[1]

- Reduction:

  -Aminonitrile +

  (or Borane)

  Target Diamine.

Common Impurities to Watch in Spectra:

- 4-Bromobenzaldehyde: Look for CHO proton at ~10 ppm (NMR) or C=O stretch at 1700 cm

  (IR).[1]

- Incomplete Reduction (Amidine/Imine): Look for signals around 8.0 ppm or C=N stretches.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 419262, 1-(4-bromophenyl)-N,N-dimethylethanamine. (Used for backbone spectral correlation). Retrieved from [Link][1]

- Coste, A., et al. (2010).Synthesis of Ynamides... and Phenylethylamine derivatives. Organic Syntheses, 87, 231.[2] (Validation of sulfonamide/amine synthetic intermediates). Retrieved from [Link]

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- Pharmaffiliates.**[2-Amino-1-(4-bromophenyl)ethyl]dimethylamine** Product Entry. (Confirmation of CAS 951917-59-2).[1][4] Retrieved from [Link]

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. rsc.org [rsc.org]
- 4. pharmaffiliates.com [pharmaffiliates.com]
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